

Essential Safety and Operational Guide for Handling 2-Amino-5-fluoropyridine

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Compound of Interest

Compound Name: 2-Amino-5-fluoropyridine

Cat. No.: B1271945

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This guide provides crucial safety and logistical information for the handling and disposal of **2-Amino-5-fluoropyridine** (CAS No. 21717-96-4). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals by outlining the necessary personal protective equipment (PPE), operational plans, and emergency protocols.

Hazard Identification and Classification

2-Amino-5-fluoropyridine is classified as a hazardous substance. It is crucial to understand its primary hazards before handling.^{[1][2]}

Hazard Classification	Category	Hazard Statement
Acute Toxicity (Oral)	Category 4	Harmful if swallowed. ^[3]
Acute Toxicity (Dermal)	Category 4	Harmful in contact with skin. ^[3]
Acute Toxicity (Inhalation)	Category 4	Harmful if inhaled. ^[3]
Skin Corrosion/Irritation	Category 2	Causes skin irritation. ^{[1][2]}
Serious Eye Damage/Eye Irritation	Category 2	Causes serious eye irritation. ^{[1][2]}
Specific Target Organ Toxicity (Single Exposure)	Category 3	May cause respiratory irritation. ^{[1][3]}

Occupational exposure limits (e.g., PEL, TLV) and specific toxicity data (e.g., LD50, LC50) for **2-Amino-5-fluoropyridine** are not available in the reviewed safety data sheets.[\[1\]](#)[\[2\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE plan is the first line of defense against chemical exposure. The following table summarizes the recommended PPE for handling **2-Amino-5-fluoropyridine**.

Body Part	Personal Protective Equipment	Specifications and Recommendations
Eyes/Face	Safety Goggles with Side Shields	Goggles should be worn at all times. Ensure they conform to EN 166 (EU) or NIOSH (US) standards. [1] [3]
Hands	Chemical-Resistant Gloves	Nitrile or butyl rubber gloves are recommended. Always inspect gloves before use and use proper removal techniques. [4]
Body	Laboratory Coat / Impervious Clothing	A fully buttoned lab coat should be worn to prevent skin contact. For larger quantities or risk of splashing, fire/flammable resistant and impervious clothing is recommended. [1] [4]
Respiratory	Respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95 dust mask) if working outside of a fume hood, if ventilation is inadequate, or if irritation is experienced. [3] [5]

Operational Plan: Step-by-Step Handling Procedures

1. Preparation:

- Ensure a chemical fume hood is operational and available for use.[\[2\]](#)[\[3\]](#)
- Verify that an eyewash station and safety shower are accessible and unobstructed.[\[3\]](#)[\[4\]](#)
- Assemble all necessary equipment and reagents before handling the chemical.
- Prepare a designated, labeled waste container for hazardous waste.

2. Handling:

- Don all required PPE as outlined in the table above.
- Conduct all handling of **2-Amino-5-fluoropyridine** within a certified chemical fume hood to minimize inhalation exposure.[\[2\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)[\[2\]](#)
- Avoid contact with skin, eyes, and clothing.[\[4\]](#)
- Wash hands thoroughly after handling, before breaks, and at the end of the workday.[\[3\]](#)[\[4\]](#)

3. Storage:

- Store in a cool, dry, and well-ventilated area.[\[1\]](#)[\[3\]](#)
- Keep the container tightly closed.[\[1\]](#) The substance is noted to be air-sensitive, so storage under an inert atmosphere is recommended.[\[3\]](#)
- Store away from incompatible materials, such as strong oxidizing agents.[\[3\]](#)
- The designated storage area should be locked.[\[1\]](#)

Emergency and First Aid Procedures

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[1]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation persists, seek medical attention.[1]
Eye Contact	Immediately rinse eyes cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[1][3]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[1]

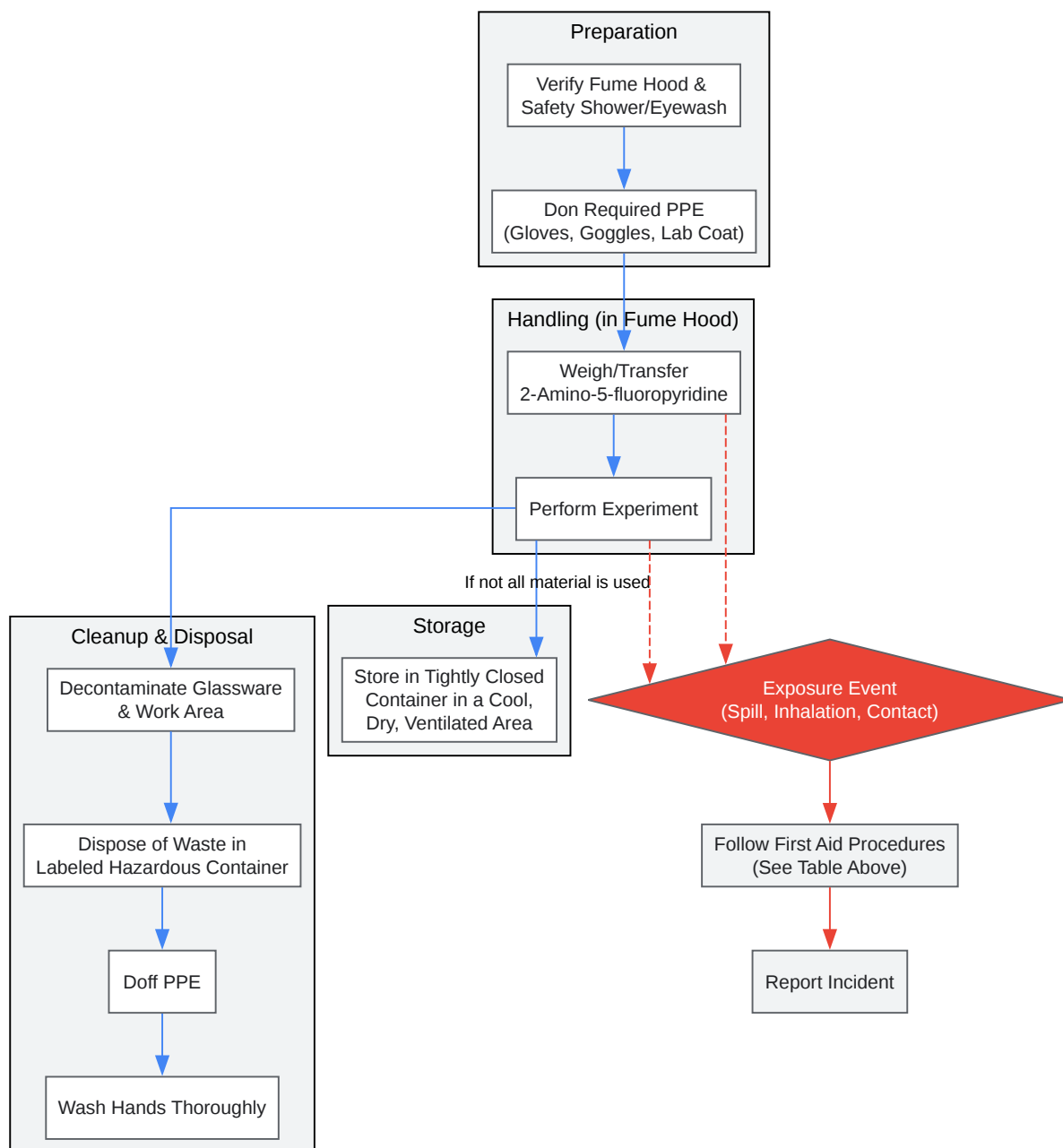
Disposal Plan

All waste containing **2-Amino-5-fluoropyridine** must be treated as hazardous waste.

- Waste Collection: Collect all solid and liquid waste contaminated with **2-Amino-5-fluoropyridine** in a designated, properly labeled, and sealed container.
- Disposal: Dispose of the hazardous waste through an approved waste disposal facility, following all local, regional, and national regulations.[1][3] Do not allow the chemical to enter drains or the environment.[1][2]

Safe Handling Workflow for 2-Amino-5-fluoropyridine

Safe Handling Workflow for 2-Amino-5-fluoropyridine

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **2-Amino-5-fluoropyridine**.

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References

- 1. echemi.com [echemi.com]
- 2. fishersci.ch [fishersci.ch]
- 3. fishersci.com [fishersci.com]
- 4. labchem-wako.fujifilm.com [labchem-wako.fujifilm.com]
- 5. 2-アミノ-5-フルオロピリジン 97% | Sigma-Aldrich [sigmaaldrich.com]
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